

Dibutyldiethyltin-d18: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dibutyldiethyltin-d18*

Cat. No.: *B15554952*

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An In-depth Examination of the Chemical Properties, Synthesis, and Analysis of a Key Deuterated Organotin Compound

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyldiethyltin-d18 is the deuterated form of Dibutyldiethylstannane, a tetra-substituted organotin compound. As a stable isotope-labeled compound, it serves as an invaluable internal standard for quantitative analysis of its non-deuterated counterpart in various matrices. This technical guide provides a comprehensive overview of the known chemical properties, theoretical and established analytical methodologies, and potential applications of **Dibutyldiethyltin-d18** in research and development.

Chemical and Physical Properties

While specific experimental data for **Dibutyldiethyltin-d18** is not readily available in public literature, the fundamental properties can be summarized. Further empirical determination is required for a complete physicochemical profile.

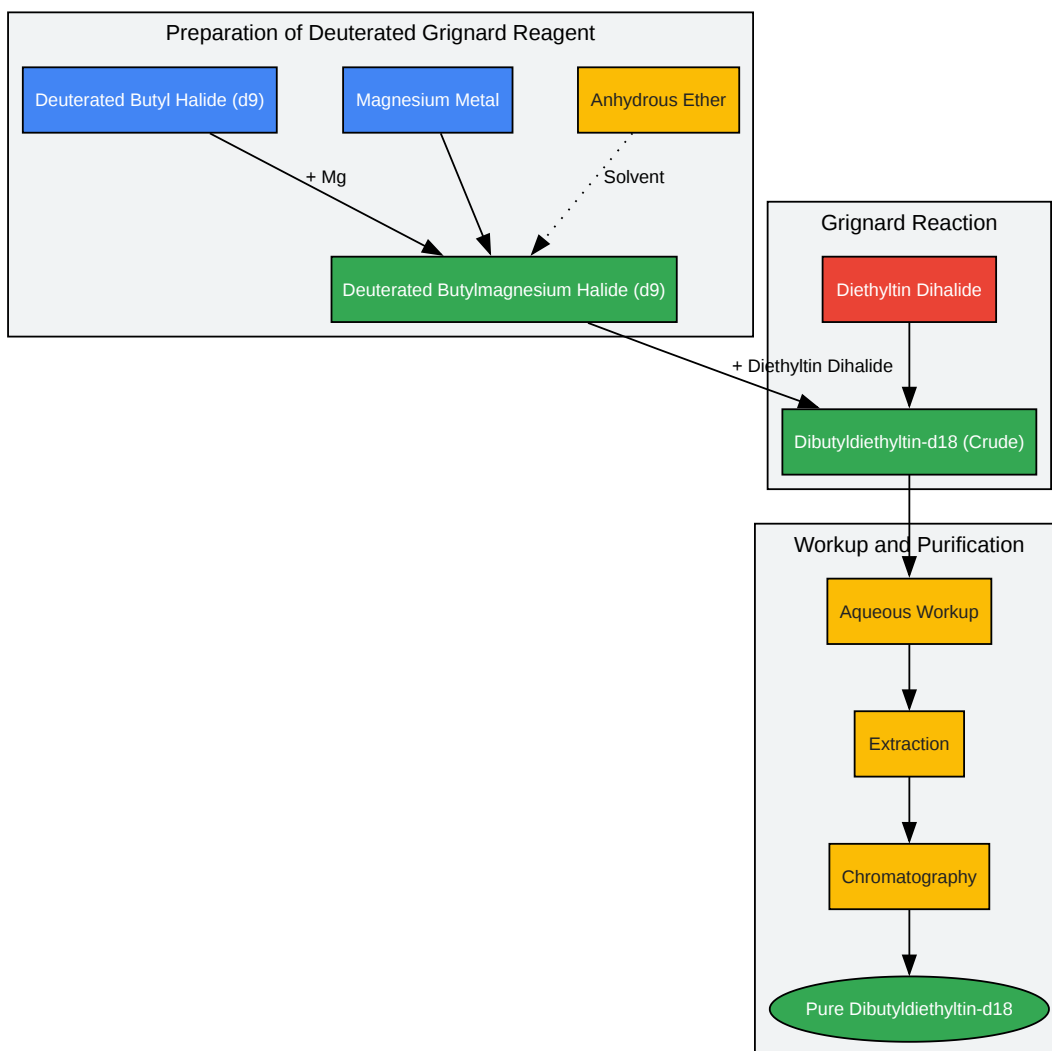
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ D ₁₈ Sn	N/A
Molecular Weight	309.17 g/mol	N/A
Appearance	Not specified (likely a colorless liquid or low-melting solid)	N/A
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Expected to be soluble in organic solvents such as chloroform, dichloromethane, and DMSO.	N/A

Note: The physical properties of deuterated compounds are generally very similar to their non-deuterated analogues. However, slight differences in properties like boiling point and retention time in chromatography can be expected due to the increased mass.

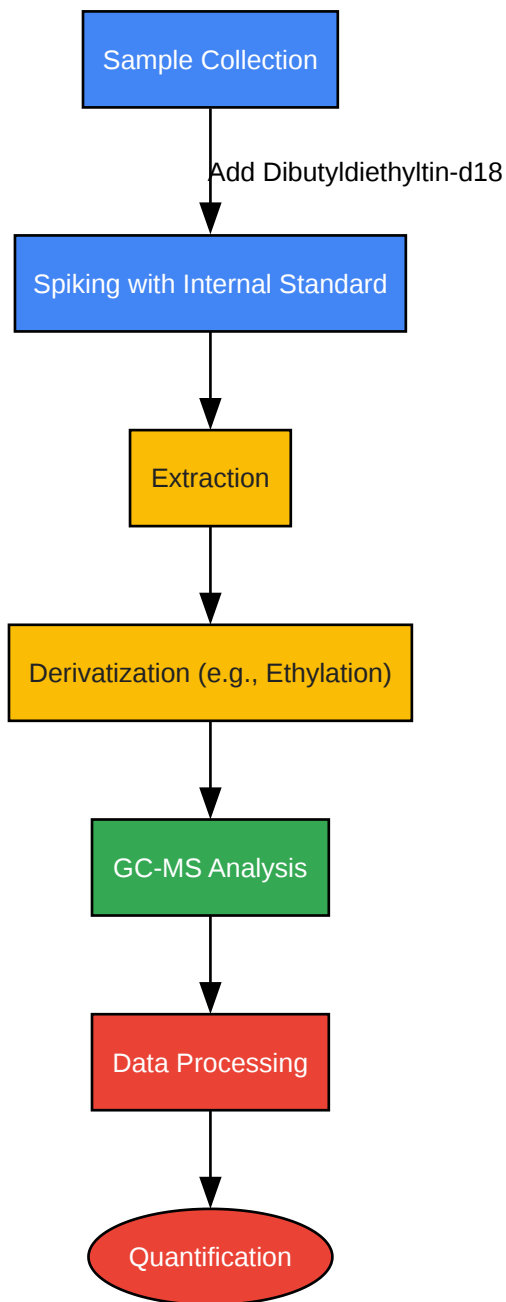
Synthesis of Deuterated Organotin Compounds

The synthesis of deuterated organotin compounds, including **Dibutyldiethyltin-d18**, typically involves the reaction of a deuterated Grignard reagent or organolithium reagent with a suitable tin halide precursor. A generalized synthetic workflow is presented below.

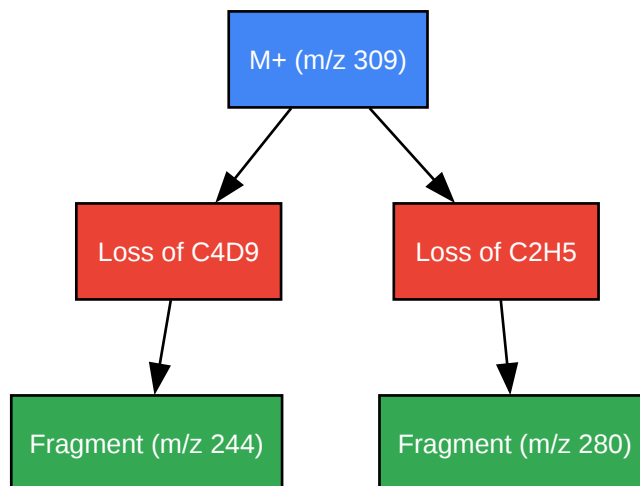
General Synthesis Workflow for Dibutyldiethyltin-d18



Analytical Workflow for Dibutyldiethyltin-d18 using GC-MS



Predicted MS Fragmentation of Dibutyldiethyltin-d18



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